

solubility of (2-Bromoethoxy)-tert-butyldimethylsilane

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Compound of Interest

Compound Name: (2-Bromoethoxy)-tert-butyldimethylsilane

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An In-depth Technical Guide on the Solubility of **(2-Bromoethoxy)-tert-butyldimethylsilane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2-Bromoethoxy)-tert-butyldimethylsilane is a versatile silyl ether reagent widely employed in organic synthesis as a protecting group for alcohols and as a linker in the development of therapeutic agents and diagnostics. A thorough understanding of its solubility characteristics is paramount for its effective use in reaction design, purification, and formulation. This technical guide provides a comprehensive overview of the solubility profile of **(2-bromoethoxy)-tert-butyldimethylsilane**, detailing its miscibility in various organic solvents and its behavior in aqueous media. While specific quantitative solubility data is not readily available in the literature, this document compiles qualitative solubility information inferred from its common applications and physicochemical properties. Furthermore, it outlines a general experimental protocol for determining the solubility of liquid organic compounds, which can be adapted for precise quantitative measurements.

Physicochemical Properties

(2-Bromoethoxy)-tert-butyldimethylsilane is a colorless liquid with the molecular formula $C_8H_{19}BrOSi$ and a molecular weight of 239.23 g/mol. [1] Its key physical properties are summarized in the table below, providing insights into its expected solubility behavior. The

presence of the bulky, nonpolar tert-butyldimethylsilyl group and the relatively nonpolar bromoethyl moiety suggests a preference for solubility in organic solvents over polar solvents like water.

Property	Value
Molecular Formula	C ₈ H ₁₉ BrOSi
Molecular Weight	239.23 g/mol [1]
Appearance	Colorless liquid [1]
Density	1.115 g/mL at 25 °C
Boiling Point	70-75 °C at 2.5 mmHg
Flash Point	73 °C (closed cup)
Refractive Index	n _{20/D} 1.444

Solubility Profile

While quantitative solubility data for **(2-bromoethoxy)-tert-butyldimethylsilane** is not extensively documented, its widespread use in organic synthesis provides substantial evidence for its solubility in a range of common solvents. The principle of "like dissolves like" is a good predictor of its behavior. The molecule possesses a large nonpolar alkylsilyl group and a polarizable bromoethyl group, with the ether oxygen contributing some polarity.

Qualitative Solubility

Based on its prevalent use in synthetic chemistry, the following table summarizes the expected qualitative solubility of **(2-bromoethoxy)-tert-butyldimethylsilane**.

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Polar Aprotic	Dimethylformamide (DMF), Tetrahydrofuran (THF), Acetonitrile	Soluble/Miscible	The compound is frequently used as a reagent in these solvents for alkylation reactions.
Ethers	Diethyl ether, Dioxane	Soluble/Miscible	Used in reaction work-ups for extraction from aqueous media.
Halogenated	Dichloromethane (DCM), Chloroform	Soluble/Miscible	Common solvents for reactions involving silyl ethers.
Aromatic	Toluene, Benzene	Soluble/Miscible	Expected to be soluble due to nonpolar characteristics.
Alkanes	Hexanes, Heptane	Soluble/Miscible	The nonpolar alkyl groups favor solubility in nonpolar alkane solvents.
Alcohols	Methanol, Ethanol	Likely Soluble	May be soluble in shorter-chain alcohols, but reactivity (hydrolysis) can be a concern over time.
Water	Water	Insoluble/Immiscible	The compound is hydrolytically sensitive and reacts slowly with water. It is commonly partitioned away from water in extractions.

Hydrolytic Sensitivity

It is crucial to note that **(2-bromoethoxy)-tert-butyldimethylsilane** is sensitive to moisture and will slowly hydrolyze in the presence of water to release 2-bromoethanol and tert-butyldimethylsilanol. This reactivity dictates its insolubility and immiscibility in aqueous solutions. Therefore, anhydrous conditions are recommended for its storage and handling in reactions where the integrity of the molecule is critical.

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following general experimental protocol for a liquid solute can be adapted.

Materials

- **(2-Bromoethoxy)-tert-butyldimethylsilane**
- Selected anhydrous solvents
- Calibrated volumetric flasks and pipettes
- Analytical balance
- Thermostatically controlled shaker or magnetic stirrer
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Centrifuge

Procedure

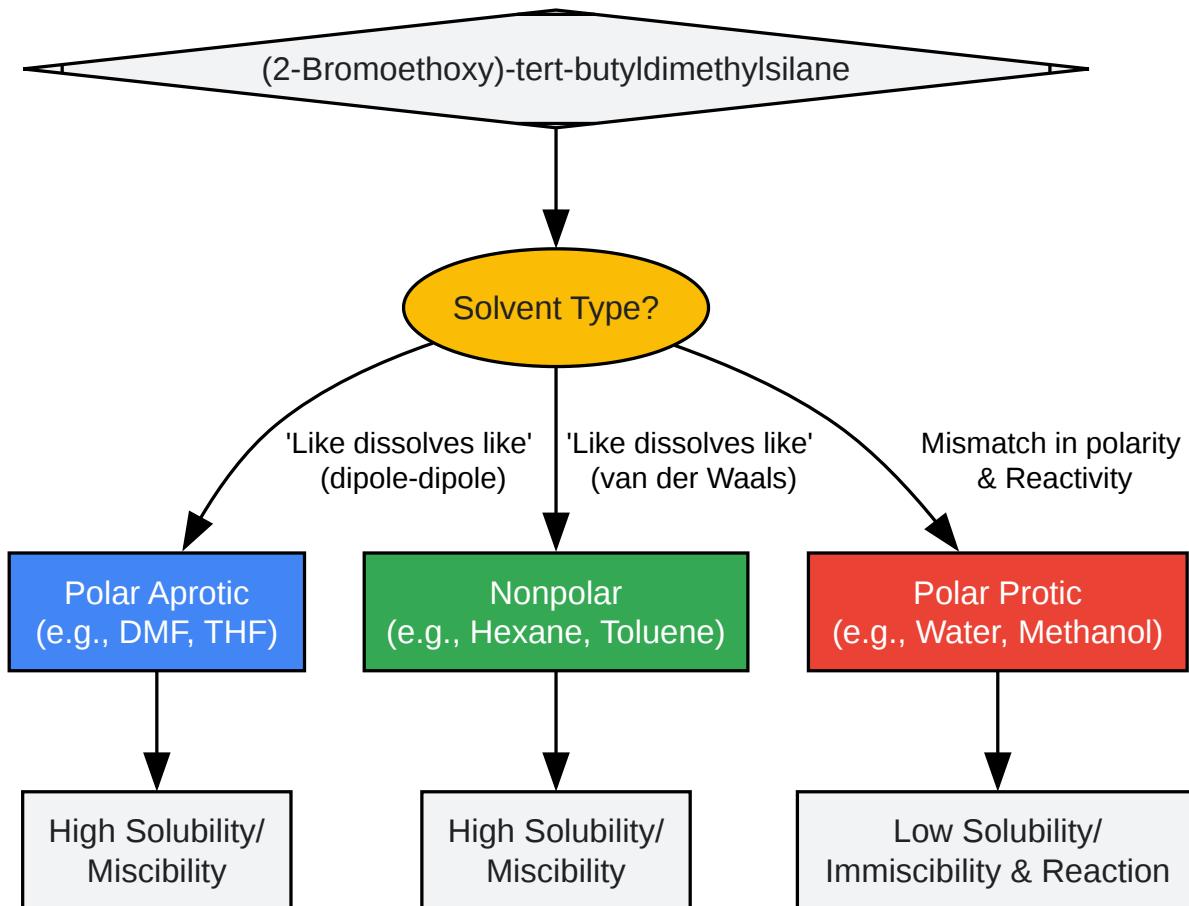
- Preparation of Saturated Solution:
 - Add an excess amount of **(2-bromoethoxy)-tert-butyldimethylsilane** to a known volume of the chosen solvent in a sealed vial at a constant, recorded temperature.
 - Agitate the mixture using a shaker or stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Phase Separation:
 - Allow the mixture to stand undisturbed for a period to allow any undissolved solute to settle.
 - For a more complete separation, centrifuge the vial at a high speed.
- Sample Analysis:
 - Carefully extract a known volume of the supernatant (the clear, saturated solution) without disturbing the undissolved layer.
 - Dilute the aliquot with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical instrument.
 - Analyze the diluted sample using a pre-calibrated GC or HPLC method to determine the concentration of **(2-bromoethoxy)-tert-butyldimethylsilane**.
- Calculation:
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor.
 - Express the solubility in desired units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualization of Solubility Principles

The following diagrams illustrate the factors governing the solubility of **(2-bromoethoxy)-tert-butyldimethylsilane**.

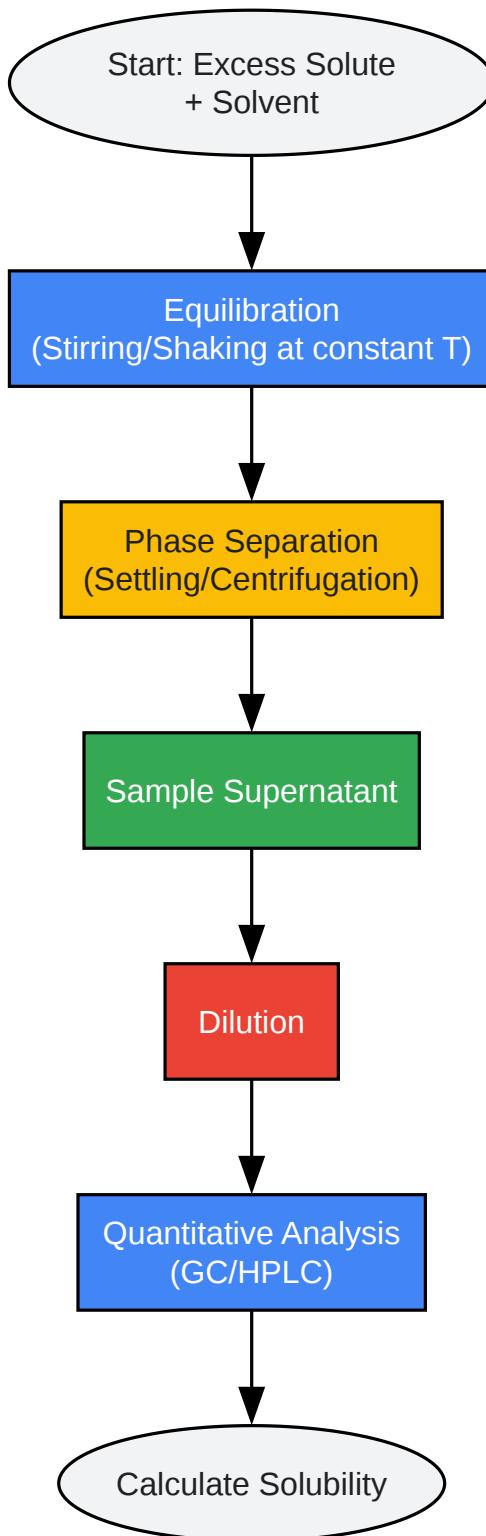
Solubility Workflow for (2-Bromoethoxy)-tert-butyldimethylsilane



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Caption: Logical workflow for predicting the solubility of **(2-Bromoethoxy)-tert-butyldimethylsilane**.

Experimental Determination of Solubility

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Caption: A generalized workflow for the experimental determination of solubility.

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References

- 1. (2-BROMOETHOXY)-TERT-BUTYLDIMETHYLSILANE | 86864-60-0 [chemicalbook.com]
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